

A Comparative Analysis of Bergapten Levels in Diverse Botanical Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bergapten-d3*

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This guide provides a comparative analysis of bergapten (5-methoxypsoralen) concentrations across various botanical species. Bergapten is a naturally occurring linear furanocoumarin, a class of organic compounds known for their significant biological activities, including phototoxicity and therapeutic applications in conditions like psoriasis when combined with UV light.^{[1][2]} It is predominantly found in plants from the Apiaceae (carrot) and Rutaceae (citrus) families.^{[1][3][4]} This document summarizes quantitative data from multiple studies, details common experimental protocols for its extraction and quantification, and illustrates its biosynthetic pathway.

Quantitative Comparison of Bergapten Content

The concentration of bergapten can vary significantly between different plant species, as well as among different parts of the same plant. The following table summarizes reported bergapten levels from various botanical sources, standardized to milligrams per gram (mg/g) of the plant material for ease of comparison.

Botanical Source (Scientific Name)	Family	Plant Part	Bergapten Concentration (mg/g)	Reference(s)
Angelica archangelica	Apiaceae	Seed Essential Oil	88.0	[5]
Ficus carica	Moraceae	Leaf	10.3	[5]
Angelica archangelica	Apiaceae	Seed	6.8	[5]
Pastinaca sativa	Apiaceae	Root	3.8	[5]
Heracleum sosnowskyi	Apiaceae	Leaves	3.14	[6][7]
Ammi majus	Apiaceae	Seed	3.1	[5]
Zanthoxylum schinifolium	Rutaceae	Seeds	1.70 - 2.85	[8]
Petroselinum crispum	Apiaceae	Shoot	2.0	[5]
Apium graveolens var. rapaceum	Apiaceae	Peeled Celeriac	0.091	[9]
Apium graveolens var. rapaceum	Apiaceae	Aerial Parts	0.081	[9]
Pastinaca sativa	Apiaceae	Root	0.0045	[10]

Note: Significant variation in reported levels, as seen with *Pastinaca sativa* (parsnip), can be attributed to differences in plant cultivar, growing conditions, and the analytical methods employed.

Experimental Protocols

The accurate quantification of bergapten relies on robust extraction and analytical techniques. Below are detailed methodologies commonly cited in the literature for the analysis of this compound.

Extraction of Bergapten

a) Microwave-Assisted Extraction (MAE) This modern technique offers high extraction efficiency with reduced solvent consumption and time.[\[11\]](#)

- Plant Material: Dried and powdered plant material (e.g., seeds, leaves).
- Solvent: Methanol or 70% ethanol.[\[8\]](#)[\[11\]](#)
- Procedure:
 - Mix the powdered plant material with the solvent at a solid-liquid ratio of 1:20 (g/mL).[\[11\]](#)
 - Place the mixture in a microwave extraction vessel.
 - Irradiate at a specified power (e.g., 700 W) for a short duration (e.g., 10 minutes).[\[11\]](#)
 - After extraction, allow the mixture to cool.
 - Filter the extract through a 0.2 or 0.45 μm filter to remove particulate matter before analysis.[\[8\]](#)

b) Ultrasonic Extraction This method uses ultrasonic waves to facilitate solvent penetration into the plant matrix.

- Plant Material: Dried and powdered plant material.
- Solvent: 70% Methanol.[\[8\]](#)
- Procedure:
 - Add 10 mL of 70% methanol to 100 mg of the plant extract.[\[8\]](#)
 - Perform ultrasonic extraction for 30 minutes.[\[8\]](#)

- Vortex the sample for 1 minute.
- Filter the resulting solution through a 0.2 µm syringe filter prior to HPLC or UPLC-MS/MS analysis.[\[8\]](#)

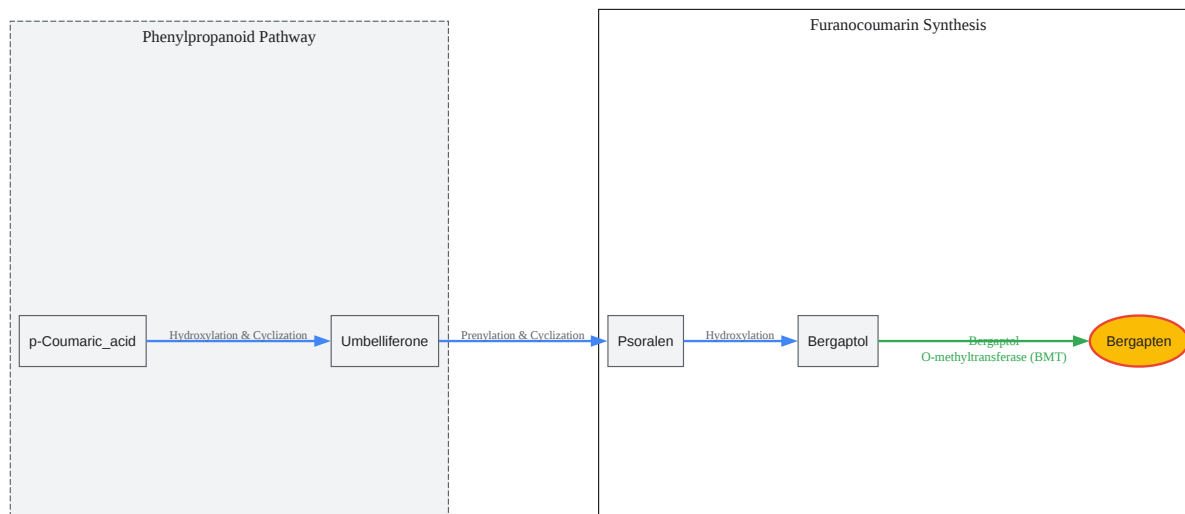
Quantification by High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is the most widely used method for the separation and quantification of bergapten.[\[8\]](#)[\[11\]](#)[\[12\]](#)

- System: An HPLC system equipped with a C18 column and a PDA or UV detector.[\[8\]](#)[\[11\]](#)
- Column: Xterra MS C18 (250 x 4.6 mm, 5 µm) or equivalent.[\[11\]](#)
- Mobile Phase: An isocratic system of acetonitrile and water is common. A typical ratio is 65:35 (v/v).[\[11\]](#) Some methods use an acetic acid solution in acetonitrile and water (e.g., 1:1 ratio of 1.0% acetic acid in acetonitrile and 1.0% acetic acid in water).[\[8\]](#)
- Flow Rate: 1.0 mL/min.[\[8\]](#)[\[11\]](#)
- Detection: UV detection at a wavelength of 266 nm or 310 nm.[\[8\]](#)[\[11\]](#)
- Injection Volume: 10-20 µL.[\[8\]](#)[\[11\]](#)
- Quantification: Bergapten concentration in the samples is determined by comparing the peak area to a calibration curve generated from certified bergapten standards at various concentrations (e.g., 0.5-10 µg/ml).[\[11\]](#)

Bergapten Biosynthesis Pathway

Bergapten is a derivative of psoralen and is synthesized in plants via the phenylpropanoid pathway. The final step involves the specific methylation of the precursor bergaptol.[\[13\]](#)



Simplified Biosynthetic Pathway of Bergapten

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Caption: Simplified biosynthetic pathway of bergapten from p-Coumaric acid.

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